

handling and storage of 3-chlorobutanoyl chloride

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Compound of Interest

Compound Name: 3-chlorobutanoyl Chloride

Cat. No.: B3032465

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An In-depth Technical Guide for the Safe Handling and Storage of **3-Chlorobutanoyl Chloride**

Executive Summary

3-Chlorobutanoyl chloride (CAS No. 1461-14-9) is a reactive acyl chloride intermediate pivotal in various synthetic pathways within pharmaceutical and chemical research. Its utility is matched by its hazardous nature, primarily its severe corrosivity and high reactivity, especially with nucleophiles such as water. This guide provides a comprehensive framework for the safe handling, storage, and emergency management of **3-chlorobutanoyl chloride**. Adherence to these protocols is critical to mitigate risks of chemical burns, respiratory tract damage, and violent reactions. This document is intended for trained laboratory personnel, including researchers, chemists, and drug development professionals, who are familiar with handling hazardous chemical reagents.

Compound Profile and Physicochemical Properties

Understanding the fundamental physicochemical properties of **3-chlorobutanoyl chloride** is the first step in a thorough risk assessment. These properties dictate its behavior under various laboratory conditions and inform the specific handling and storage protocols required.

Property	Value	Significance for Handling & Storage
CAS Number	1461-14-9	Unique identifier for accurate hazard assessment.
Molecular Formula	C ₄ H ₆ Cl ₂ O	Indicates the presence of a reactive acyl chloride group.
Molecular Weight	141.00 g/mol	Relevant for stoichiometric calculations.
Appearance	Colorless to light yellow liquid	Visual cue for identification and purity.
Boiling Point	139-141 °C (282-286 °F)	Indicates it is a liquid at room temperature with moderate volatility.
Density	1.25 g/cm ³ at 25 °C	Heavier than water.
Reactivity Profile	Highly reactive with water, alcohols, amines, and strong bases.	The core determinant for storage and handling protocols; dictates the need for an inert, dry environment.

Hazard Identification and Mechanistic Risk Analysis

3-Chlorobutanoyl chloride is classified as a hazardous substance due to its corrosivity and reactivity. A mechanistic understanding of these hazards is essential for appreciating the causality behind the recommended safety protocols.

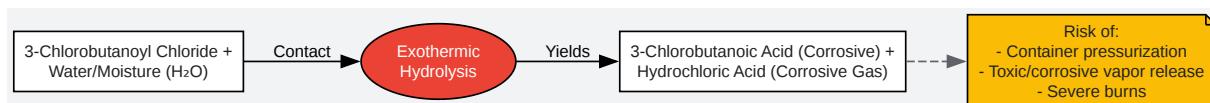
Primary Hazards:

- Severe Corrosivity: Causes severe skin burns and serious eye damage upon contact.
- Respiratory Irritation: Vapors are highly irritating to the mucous membranes and respiratory tract.
- Reactivity: Reacts violently with water and other protic solvents.

The principal danger stems from its susceptibility to hydrolysis. As an acyl chloride, the electrophilic carbonyl carbon is readily attacked by nucleophiles, most commonly ambient moisture or water. This exothermic reaction rapidly generates hydrochloric acid (HCl) gas and 3-chlorobutanoic acid, both of which are corrosive.

The reaction is as follows: $\text{C}_4\text{H}_6\text{Cl}_2\text{O} + \text{H}_2\text{O} \rightarrow \text{C}_4\text{H}_7\text{ClO}_2 + \text{HCl} \text{ (gas)}$

This reaction is not merely a degradation pathway; it is a critical safety event. The rapid evolution of corrosive HCl gas can cause a dangerous pressure buildup in a sealed container and creates a highly corrosive and toxic localized atmosphere.



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Figure 1: Hydrolysis reaction pathway of **3-chlorobutanooyl chloride**.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and robust PPE, is mandatory. This creates a self-validating system where each layer of protection backs up the others.

3.1. Engineering Controls

- Fume Hood: All handling of **3-chlorobutanooyl chloride** must be performed inside a certified chemical fume hood to control vapor exposure. The high reactivity and corrosivity of its vapors necessitate this primary engineering control.
- Safety Shower & Eyewash Station: Immediate and unobstructed access to a safety shower and eyewash station is critical. The first few seconds after exposure are paramount in mitigating the severity of chemical burns.

3.2. Personal Protective Equipment (PPE) The selection of PPE must be based on a thorough risk assessment. The following table outlines the minimum required PPE.

Body Part	PPE Specification	Rationale
Hands	Double-gloving with an inner nitrile glove and an outer butyl rubber or Viton glove.	Acyl chlorides can permeate standard nitrile gloves over time. Double-gloving provides robust protection against splashes and incidental contact.
Eyes/Face	Chemical splash goggles AND a full-face shield.	Goggles protect against splashes, while the face shield provides a secondary barrier for the entire face from splashes and fumes.
Body	Flame-retardant laboratory coat.	Protects skin and personal clothing from minor splashes.
Respiratory	Not typically required if handled within a certified fume hood. For emergency situations or spill cleanup, a self-contained breathing apparatus (SCBA) is necessary.	The fume hood provides primary respiratory protection. Relying on cartridge respirators is not advised due to the risk of breakthrough.

Standard Operating Protocol (SOP) for Safe Handling

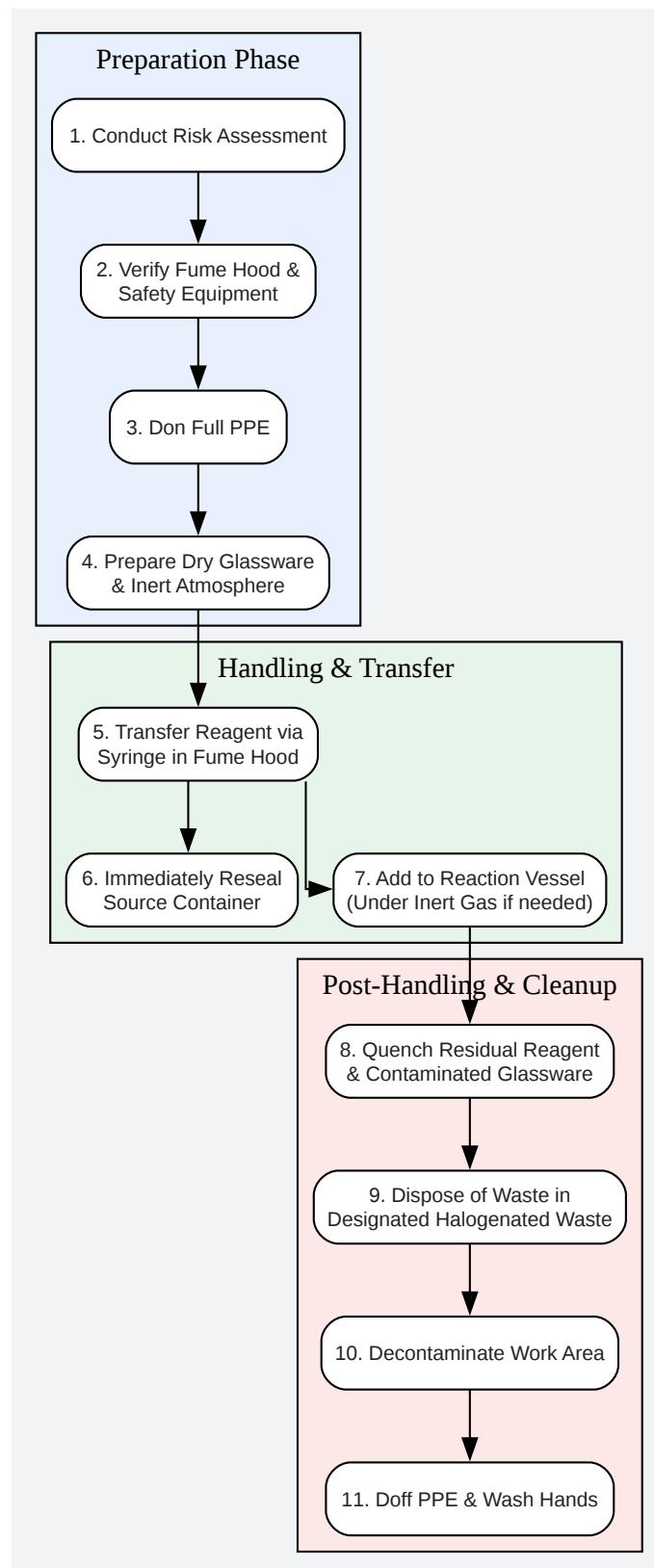
This protocol outlines the essential steps for safely handling **3-chlorobutanooyl chloride** in a research setting. The workflow is designed to minimize exposure and prevent accidental release.

4.1. Preparation

- Risk Assessment: Conduct a task-specific risk assessment before beginning work.
- Verify Engineering Controls: Confirm the fume hood is operational and the sash is at the appropriate height. Ensure the path to the eyewash/shower station is clear.
- Don PPE: Put on all required PPE as specified in Section 3.2.
- Prepare Workspace: Line the fume hood work surface with absorbent, disposable bench paper. Assemble all necessary glassware and reagents. Ensure all glassware is dry, either by oven-drying or flame-drying under an inert atmosphere.

4.2. Aliquoting and Reaction Setup

- Inert Atmosphere: If the scale or nature of the reaction requires it, use an inert atmosphere (e.g., nitrogen or argon) to minimize contact with ambient moisture.
- Reagent Transfer: Use a dry glass syringe or cannula for transfers. Never pour directly from the main storage bottle to a reaction vessel. Aliquot the required amount into an intermediate, tared vessel inside the fume hood.
- Container Sealing: Immediately after dispensing, securely cap the source bottle. Parafilm or Teflon tape can be used to reinforce the seal on the cap threads.
- Reaction Quenching: Prepare a quenching solution (e.g., a dilute solution of sodium bicarbonate) in the fume hood before starting the reaction to neutralize any residual reagent on glassware or in case of a minor spill.



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Figure 2: Standard operating workflow for handling **3-chlorobutanooyl chloride**.

Comprehensive Storage Protocol

Improper storage is a leading cause of incidents involving reactive chemicals. The primary goal is to isolate **3-chlorobutanoyl chloride** from incompatible materials, particularly water.

- Location: Store in a dedicated, well-ventilated, cool, and dry chemical storage cabinet designated for corrosive materials. The storage area should be separate from bases, oxidizing agents, and alcohols.
- Container: Keep in the original manufacturer's container. Ensure the cap is tightly sealed. If transferring to a new container, it must be made of a compatible material (e.g., glass) and be scrupulously dry.
- Atmosphere: For long-term storage, consider using a desiccator cabinet or storing the bottle inside a secondary container with a desiccant. Backfilling the headspace of the bottle with an inert gas like argon or nitrogen can also prevent degradation from ambient moisture ingress.

*Figure 3: Storage compatibility chart for **3-chlorobutanoyl chloride**.*

Emergency and Spill Management

6.1. Personnel Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.

6.2. Spill Cleanup For small spills (<100 mL) inside a fume hood:

- Alert personnel in the immediate area.

- Wearing appropriate PPE (including respiratory protection if necessary), cover the spill with an inert absorbent material such as vermiculite, dry sand, or a commercial sorbent. Do not use combustible materials like paper towels.
- Carefully collect the absorbed material using non-sparking tools into a dry, sealable container.
- Slowly and carefully add the container's contents to a quenching solution (e.g., cold, dilute sodium bicarbonate) in a large beaker within the fume hood. Be prepared for gas evolution.
- Once the reaction has ceased, the neutralized waste can be collected for proper disposal.

For large spills, evacuate the laboratory, close the door, and contact the institution's emergency response team immediately.

Waste Disposal

All waste containing **3-chlorobutanoyl chloride**, including quenched reaction mixtures and contaminated absorbent materials, must be disposed of as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container for halogenated organic waste.
- Never mix acyl chloride waste with other incompatible waste streams (e.g., aqueous or basic waste).
- Follow all institutional, local, and national regulations for hazardous waste disposal.

References

- To cite this document: BenchChem. [handling and storage of 3-chlorobutanoyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3032465#handling-and-storage-of-3-chlorobutanoyl-chloride\]](https://www.benchchem.com/product/b3032465#handling-and-storage-of-3-chlorobutanoyl-chloride)

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